

# An In-depth Technical Guide to the Physical Properties of Neopentasilane

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## Compound of Interest

Compound Name: Neopentasilane

Cat. No.: B600054

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## Introduction

**Neopentasilane** ( $\text{Si}(\text{SiH}_3)_4$ ), also known as tetrasilylsilane, is a branched, non-pyrophoric liquid silicon hydride. It is a key precursor in the chemical vapor deposition (CVD) and atomic layer deposition (ALD) of silicon-containing thin films, which are critical in the semiconductor industry. A thorough understanding of its physical properties is paramount for its safe handling, storage, and application in these advanced manufacturing processes. This guide provides a comprehensive overview of the known physical characteristics of **neopentasilane**, methodologies for their determination, and a workflow for the safe handling and measurement of its density.

## Core Physical Properties

The physical properties of **neopentasilane** dictate its behavior under various conditions and are essential for process design and optimization in its applications.

## Quantitative Data Summary

The following table summarizes the key physical properties of **neopentasilane** based on available data.

Property	Value	Units	Notes
Molecular Formula	Si <sub>5</sub> H <sub>12</sub>		[1][2]
Molecular Weight	152.52	g/mol	[1][2]
Appearance	Colorless liquid		[2][3]
Boiling Point	132 - 134	°C	[1][2][3]
Density	0.805	g/cm <sup>3</sup>	at 25°C[3]
Vapor Pressure	15	mm Hg	at 25°C[1]
Flash Point	< -40	°C	[1]
Auto-ignition Temperature	< 50	°C	[1]
Freezing Point	< 0	°C	[1]
Melting Point	No data available	°C	
Refractive Index	No data available		
Solubility	Reacts with water	[3]	

## Experimental Protocols

The accurate determination of the physical properties of **neopentasilane** requires specialized procedures due to its air-sensitive and pyrophoric nature. All handling should be performed in an inert atmosphere (e.g., a glovebox or under argon/nitrogen).

### Determination of Density using a Pycnometer

Objective: To accurately determine the density of liquid **neopentasilane** while minimizing exposure to air.

Materials:

- **Neopentasilane** sample
- Pycnometer (a glass flask of a specific, known volume) with a ground-glass stopper

- Analytical balance (accurate to  $\pm 0.0001$  g)
- Inert atmosphere glovebox
- Schlenk line (optional, for handling outside a glovebox)
- Syringe and needle (for liquid transfer)
- Thermostat-controlled bath
- Non-reactive, dry solvent (e.g., anhydrous hexane) for cleaning

#### Methodology:

- Preparation and Calibration:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Determine the exact volume of the pycnometer by filling it with a reference liquid of known density (e.g., deionized water) at a specific temperature, measuring the mass, and calculating the volume ( $V = m/\rho$ ). This calibration should be performed multiple times to ensure accuracy.
  - After calibration, thoroughly dry the pycnometer and transfer it into an inert atmosphere glovebox.
- Measurement in an Inert Atmosphere:
  - Allow the **neopentasilane** sample and the pycnometer to equilibrate to a constant temperature inside the glovebox. Record this temperature.
  - Carefully weigh the empty, dry pycnometer ( $m_1$ ).
  - Using a syringe, carefully fill the pycnometer with **neopentasilane**, avoiding the introduction of gas bubbles.
  - Insert the stopper, ensuring any excess liquid is expelled through the capillary. Carefully wipe any excess liquid from the exterior of the pycnometer with a lint-free cloth.

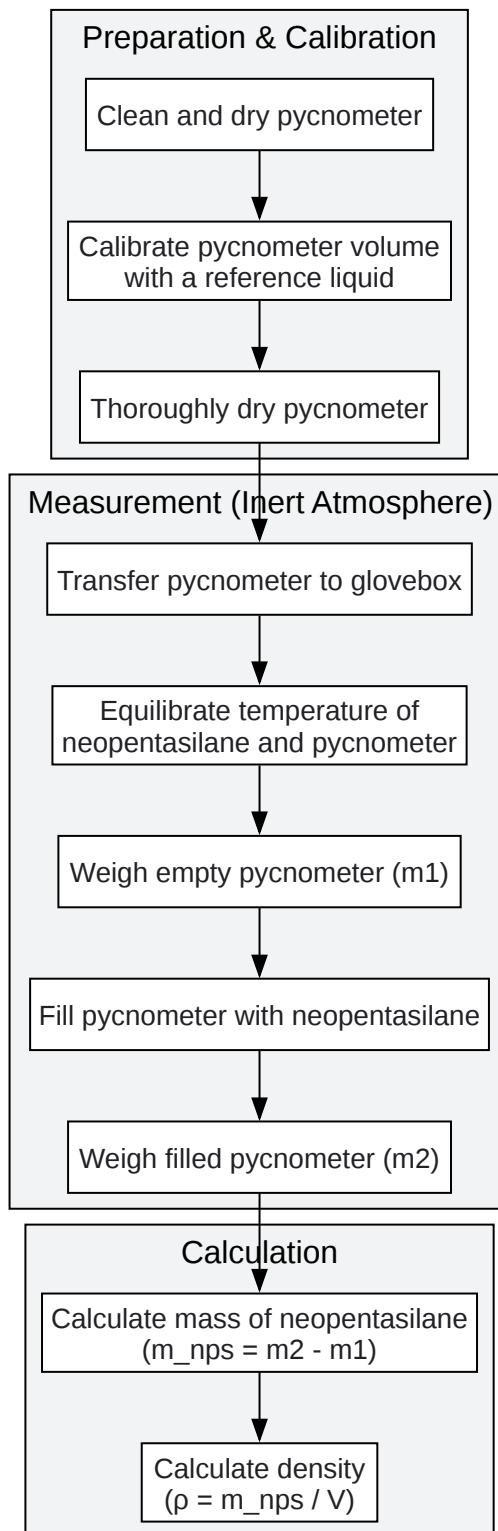
- Weigh the filled pycnometer ( $m_2$ ).
- Calculation:
  - The mass of the **neopentasilane** is calculated as:  $m_{nps} = m_2 - m_1$ .
  - The density ( $\rho$ ) of **neopentasilane** at the recorded temperature is then calculated using the formula:  $\rho = m_{nps} / V$ .
- Cleaning:
  - After the measurement, the **neopentasilane** should be safely quenched and the pycnometer cleaned with a dry, non-reactive solvent under an inert atmosphere before being removed from the glovebox.

## Visualizations

### Experimental Workflow for Density Determination

The following diagram illustrates the logical flow for the experimental determination of **neopentasilane**'s density.

## Workflow for Density Determination of Neopentasilane

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Caption: Workflow for the determination of **neopentasilane** density.

## Conclusion

This guide provides a detailed overview of the physical properties of **neopentasilane**, emphasizing the importance of specialized handling procedures due to its hazardous nature. The provided data and experimental protocol for density measurement offer a foundational resource for researchers and professionals working with this critical semiconductor precursor. The lack of available data for properties such as melting point and refractive index highlights areas for future experimental investigation to further complete the physicochemical profile of this important compound.

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